

# A Technical Guide to 3,5-Dimethylanisole: Industrial and Research Applications

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## Compound of Interest

Compound Name: 3,5-Dimethylanisole

Cat. No.: B1630441

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## Introduction

**3,5-Dimethylanisole**, also known as 1-methoxy-3,5-dimethylbenzene, is an aromatic ether that serves as a versatile intermediate and building block in various chemical syntheses. Its unique substitution pattern, with a methoxy group and two meta-positioned methyl groups, influences its reactivity, making it a subject of interest in both industrial and academic research. The electron-donating nature of these substituents activates the aromatic ring, rendering it susceptible to electrophilic substitution reactions. This guide provides an in-depth overview of the primary industrial and research applications of **3,5-Dimethylanisole**, complete with quantitative data, detailed experimental protocols, and visualizations of key chemical processes.

## Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **3,5-Dimethylanisole** is presented below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	136.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	874-63-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[4]</a>
Boiling Point	193 °C	<a href="#">[4]</a>
Density	0.963 g/mL at 25 °C	<a href="#">[4]</a>
Refractive Index	n <sub>20/D</sub> 1.512	<a href="#">[4]</a>
Flash Point	66 °C (closed cup)	<a href="#">[4]</a>
Solubility	Insoluble in water; soluble in organic solvents like alcohols and ethers.	
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400MHz)	δ 6.60 (s, 1H), 6.53 (s, 2H), 3.77 (s, 3H), 2.29 (s, 6H)	<a href="#">[4]</a>
InChI	InChI=1S/C9H12O/c1-7-4-8(2)6-9(5-7)10-3/h4-6H,1-3H3	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	COc1cc(C)cc(C)c1	<a href="#">[4]</a>

## Industrial Applications

The primary documented industrial application of **3,5-Dimethylanisole** is in the synthesis of thermosensitive color-forming materials, which are used in thermal paper, color-changing coatings, and textiles.[\[4\]](#)

## Synthesis of Thermosensitive Dyes

**3,5-Dimethylanisole** is a key precursor in the production of specific benzofuran-based dyes. These dyes are typically colorless but undergo a color change upon heating in the presence of a developer.[\[4\]](#)

This protocol describes the synthesis of a thermosensitive color-forming material using **3,5-Dimethylanisole** as a starting material.<sup>[4]</sup>

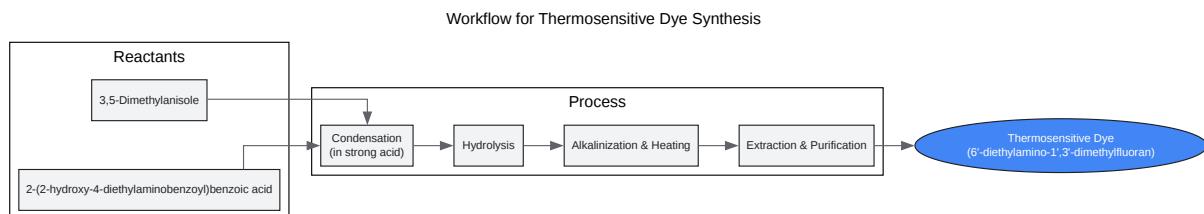
#### Materials:

- 2-(2-hydroxy-4-diethylaminobenzoyl)benzoic acid
- **3,5-Dimethylanisole**
- Concentrated sulfuric acid (or another dehydrating strong acid like fuming sulfuric acid, phosphoric acid, or polyphosphoric acid)
- Sodium hydroxide (or another strong base like potassium hydroxide, sodium carbonate, or potassium carbonate)
- Ethyl acetate
- Water
- Saturated brine solution

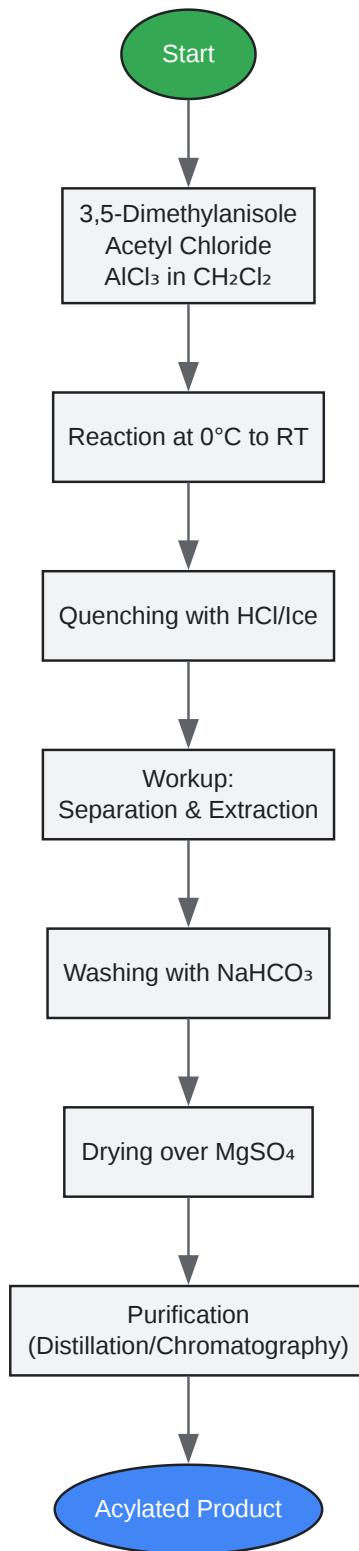
#### Procedure:

- In a suitable reaction vessel, condense 2-(2-hydroxy-4-diethylaminobenzoyl)benzoic acid with **3,5-Dimethylanisole** in the presence of a dehydrating strong acid (e.g., concentrated sulfuric acid).
- After the condensation reaction is complete, hydrolyze the intermediate product.
- Adjust the reaction mixture to alkaline conditions using a strong base (e.g., sodium hydroxide).
- Heat the alkaline mixture to facilitate the formation of the final thermosensitive color-forming material.
- After cooling, add water to the reaction mixture and extract the organic phase with ethyl acetate.

- Wash the organic phase with a saturated brine solution.
- Dry the organic phase over an anhydrous drying agent.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the product by column chromatography to yield the final thermosensitive dye.



## General Workflow for Friedel-Crafts Acylation

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